

Part 1: Executive Safety Assessment & Isotope Status[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *D-Mannose-18O2*

Cat. No.: *B12395907*

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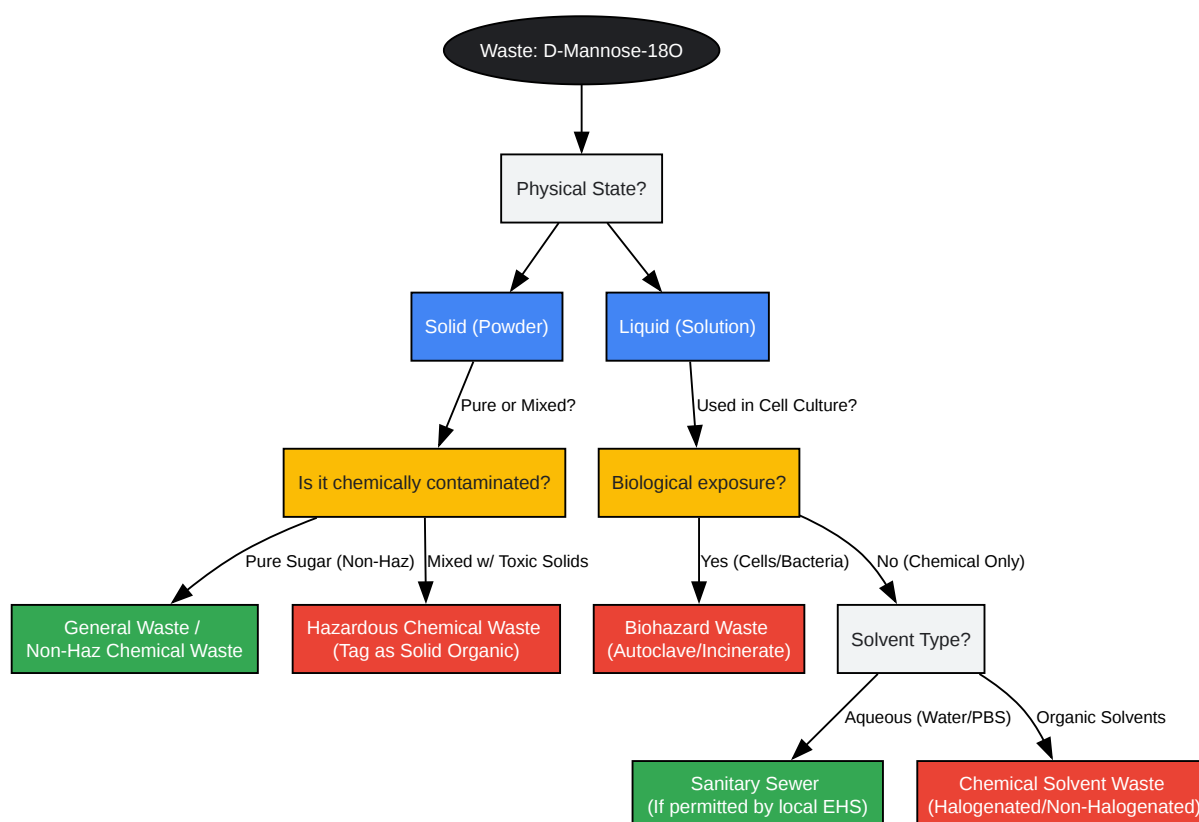
CRITICAL OPERATIONAL NOTE: The most frequent error in handling D-Mannose- is misidentifying it as radioactive waste.[1]

- Isotope Status:STABLE (NON-RADIOACTIVE).[1]
 - Oxygen-18 () is a stable, naturally occurring isotope of oxygen.[1] It does not decay, emit ionizing radiation, or require shielding.[1]
 - Action: Do not dispose of this material in radioactive waste bins (e.g., , , bins). Doing so will trigger costly EHS audits and rejection by waste management vendors.
- Chemical Hazard:LOW.[1]

- D-Mannose is a simple sugar (monosaccharide).[2][3] It is generally classified as non-hazardous under GHS/CLP standards.
- Disposal Logic: Disposal procedures are dictated by contamination (what the sugar is dissolved in) rather than the substance itself.[1]

Part 2: Waste Stream Decision Matrix

Before disposal, you must characterize the waste based on its experimental context.[1] Use the following logic flow to determine the correct waste stream.



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Figure 1: Decision logic for segregating D-Mannose-

waste streams based on experimental usage.

Part 3: Detailed Disposal Protocols

Protocol A: Solid Waste (Pure or Expired Reagent)

Applicability: Expired bottles, spilled powder, or weighing boat residues.[1]

- Container: Use a standard clear hazardous waste bag or a wide-mouth HDPE jar.
- Labeling:
 - Apply a standard "Non-Regulated Chemical Waste" label.[4]
 - Crucial: Write "STABLE ISOTOPE" clearly on the label to prevent confusion with radioactive solid waste.[1]
- Disposal:
 - Although D-Mannose is non-toxic, do not throw it in the regular office trash.[1] Lab consumables often look suspicious to janitorial staff.
 - Route through your facility's "Non-Hazardous Chemical Waste" stream.

Protocol B: Liquid Waste (Aqueous/Buffer Solutions)

Applicability: Leftover stock solutions in water, PBS, or saline.[1]

- Assessment: Check local municipal codes. In many jurisdictions (e.g., MWRA in Boston, various EPA districts), pure sugar solutions are biodegradable and safe for sanitary sewers. [1]
- Procedure (If Drain Disposal Permitted):
 - Flush with 20 volumes of tap water.[1]
 - Triple rinse the container before recycling.[1]

- Procedure (If Drain Disposal Prohibited):
 - Collect in a carboy labeled "Aqueous Waste (Non-Hazardous)."
 - List contents as: "Water (99%), D-Mannose (1%)."[\[1\]](#)

Protocol C: Solvent-Based Waste (Chemical Synthesis)

Applicability: D-Mannose dissolved in Methanol, DMSO, or reaction mixtures.[\[1\]](#)

- Segregation:
 - Halogenated: If mixed with DCM, Chloroform.[\[1\]](#)
 - Non-Halogenated: If mixed with Methanol, Acetone, DMSO.[\[1\]](#)
- Labeling:
 - List all constituents.
 - Example: "Methanol (90%), D-Mannose-18O (10%)."[\[1\]](#)
 - Note: The hazard classification is driven by the solvent, not the mannose.[\[1\]](#)

Protocol D: Biological Waste (Metabolic Studies)

Applicability: Media from cell cultures incubated with D-Mannose-

[\[1\]](#)

- Hazard: The hazard is the biological agent (cells, viral vectors, bacteria), not the isotope.[\[1\]](#)
- Procedure:
 - Collect in biohazard bags (solids) or vacuum flasks (liquids) containing bleach/hypochlorite.
 - Autoclave or chemically disinfect according to BSL-1 or BSL-2 standards.
 - Once deactivated, the material is treated as standard biomedical waste.[\[1\]](#)

Part 4: Data Summary & Reference Values

| Parameter | Specification | Disposal Implication |
|---------------|-----------------------|--|
| CAS Number | 3458-28-4 (Unlabeled) | Use this CAS for waste manifesting if specific isotope CAS is unavailable. |
| Isotope | Oxygen-18 () | STABLE. No radioactive half-life.[1] No decay.[1] |
| Flash Point | N/A (Solid) | Not ignitable (unless dust cloud forms). |
| pH (10% soln) | 5.0 - 7.0 | Non-corrosive. Safe for standard HDPE/Glass containers.[1] |
| RCRA Code | None (Not Listed) | Not a P-list or U-list acute hazard.[5] |

Part 5: Recovery & Economic Considerations

Because D-Mannose-

is a high-value reagent (often >\$500/gram), "disposal" should be the last resort.[1]

- Recovery Protocol: If the material is in a pure aqueous stock solution but no longer needed for the specific experiment:
 - Lyophilize (freeze-dry) the solution to recover the solid sugar.[1]
 - Verify purity via Mass Spectrometry (MS).[1]
 - Store at -20°C with a desiccant for future use.

References

- Fisher Scientific. (2021). Safety Data Sheet: D(+)-Mannose. Retrieved from [1]

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